

# 5-Chloro-6-methoxypyridin-3-amine: A Comprehensive Technical Overview

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## Compound of Interest

**Compound Name:** 5-Chloro-6-methoxypyridin-3-amine

**Cat. No.:** B599975

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This technical guide provides a detailed overview of the molecular structure and properties of **5-Chloro-6-methoxypyridin-3-amine**, a chemical compound of interest in various research and development applications. The following sections present its key molecular identifiers and a visualization of its chemical structure.

## Quantitative Molecular Data

The fundamental molecular properties of **5-Chloro-6-methoxypyridin-3-amine** are summarized in the table below. These identifiers are crucial for accurate documentation, database searches, and experimental design.

Parameter	Value
Molecular Formula	C6H7CIN2O <sup>[1][2]</sup>
Molecular Weight	158.59 g/mol <sup>[3]</sup>
Monoisotopic Mass	158.0246905 Da <sup>[2]</sup>
CAS Registry Number	158387-20-3 <sup>[1][2]</sup>
IUPAC Name	5-chloro-6-methoxypyridin-3-amine <sup>[2]</sup>
InChI	InChI=1S/C6H7CIN2O/c1-10-6-5(7)2-4(8)3-9-6/h2-3H,8H2,1H3 <sup>[2]</sup>
InChIKey	XSUGEKNUDFVPPO-UHFFFAOYSA-N <sup>[2]</sup>
Canonical SMILES	COCl=C(C=C(C=N1)N)Cl <sup>[4]</sup>

## Molecular Structure Visualization

The two-dimensional chemical structure of **5-Chloro-6-methoxypyridin-3-amine** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and bonds within the molecule, providing a clear representation for structural analysis and chemical modeling.

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## References

- 1. chemwhat.com [chemwhat.com]
- 2. 5-Chloro-6-methoxypyridin-3-amine | C6H7CIN2O | CID 57370234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-chloro-6-methoxypyridin-3-amine CAS#: 158387-20-3 [amp.chemicalbook.com]
- 4. PubChemLite - 5-chloro-6-methoxypyridin-3-amine (C6H7CIN2O) [pubchemlite.lcsb.uni.lu]

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